

Troubleshooting poor efficacy of propineb in controlling specific pathogens

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Compound of Interest

Compound Name: Propineb (Technical Grade)

CAS No.: 12071-83-9

Cat. No.: B1679641

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Technical Support Center: Propineb Efficacy Optimization

Status: Operational Ticket Type: Advanced Troubleshooting / Efficacy Failure Analysis Assigned
Specialist: Senior Application Scientist Target Molecule: Propineb (Polymeric zinc propylenebis(dithiocarbamate)) FRAC Code: M03 (Multi-site Contact Activity)

Introduction: The "Contact" Imperative

Welcome to the technical support interface. If you are reading this, you are likely observing reduced efficacy in controlling pathogens such as *Phytophthora infestans* (Late Blight), *Alternaria solani* (Early Blight), or various Downy Mildews.

Crucial Baseline: Propineb is a non-systemic, multi-site contact fungicide. It does not penetrate plant tissue; it forms a protective barrier on the surface.

- It cannot cure an established infection (mycelium inside the leaf).

- It cannot redistribute significantly to new growth.
- It is chemically fragile in specific tank environments.

Use the following modules to diagnose the root cause of the failure.

Visual Diagnostic Workflow

Before altering your protocol, trace your failure mode through this logic tree. Most "resistance" claims are actually application or chemistry failures.



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Figure 1: Diagnostic logic tree for isolating Propineb efficacy failures. Note that "Curative" attempts are a primary source of user error.

Module 1: Chemical Integrity (The Formulation)

Propineb is a dithiocarbamate polymer.^{[1][2][3]} It is chemically unstable in alkaline conditions. If your tank mix is wrong, you are spraying inactive byproducts (Propylenethiourea - PTU) rather than the fungicide.

Q: Why is efficacy dropping in complex tank mixes?

A: Alkaline Hydrolysis. Propineb degrades rapidly when tank pH > 7.0, and instantly if mixed with highly alkaline substances like Bordeaux mixture or Lime Sulfur. The polymer bridge breaks, releasing the zinc and forming PTU and Carbon Disulfide (

), neither of which provides the necessary persistent fungal protection.

Data: Propineb Half-Life vs. pH

pH Environment	Half-Life ()	Status
pH 5.0 (Acidic)	~24 Hours	Stable (Ideal Application Window)
pH 7.0 (Neutral)	~15-20 Hours	Caution (Spray immediately)
pH 9.0 (Alkaline)	< 1-2 Hours	Critical Failure (Rapid degradation)

Corrective Protocol:

- Buffer First: Always add a buffering agent to the water before adding Propineb granules/powder. Target pH 5.0–6.0.
- Sequence Matters (WALES method): Add Wettable powders/Granules (Propineb) first, allow to disperse, then add Agitators/Liquids.
- Avoid: Never mix with Copper Hydroxide or Lime Sulfur.

Module 2: Application Dynamics (The Delivery)

As a contact fungicide, Propineb works by "painting" the leaf surface. If a spore lands on a gap in the paint, it infects.

Q: Can I reduce water volume to save time (Low Volume Spraying)?

A: No. High volume is required for contact efficacy. Unlike systemic azoles (e.g., Tebuconazole) which can move locally within the leaf, Propineb stays exactly where it lands. Reducing water volume increases droplet spacing, leaving "safe zones" for spore germination.

Q: What is the role of particle size?

A: Smaller particles = Higher Surface Area = Better Bioavailability. Propineb acts by releasing ions and isothiocyanates upon contact with water/spores. Finely milled formulations (<3 microns) release active ions more efficiently and cover more surface area per gram of product than coarser generics.

Troubleshooting Checklist:

Nozzle Check: Are you using Hollow Cone nozzles? (Preferred for fine mist/coverage).

Adjuvant: Are you using a spreader-sticker? (Essential for waxy crops like onions or brassicas to prevent bead-off).

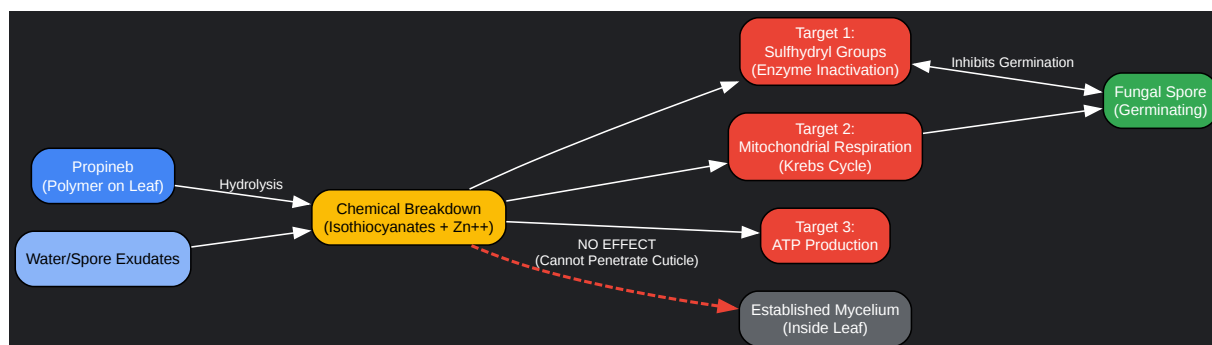
Rainfastness: Did it rain within 3-6 hours? If yes, the barrier is washed off. Re-application is mandatory.

Module 3: Pathogen Sensitivity (The Target)

Q: Is it Resistance?

A: Highly unlikely, but sensitivity shifts occur. Propineb is a Multi-Site Inhibitor (Code M03). It attacks fungal cells at multiple metabolic points (Krebs cycle, sulfhydryl groups). Developing resistance would require the fungus to mutate multiple genes simultaneously.

However, "efficacy failure" often mimics resistance. Use the diagram below to understand the Mechanism of Action (MoA) and why it fails if the fungus has already penetrated the cuticle.



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Figure 2: Mechanism of Action. Note the inability of the active breakdown products to reach established mycelium inside the leaf tissue.

Standardized Protocol: Spore Germination Inhibition Assay

To confirm if your pathogen population has shifted in sensitivity (or if your product batch is defective), perform this self-validating in vitro assay. Do not rely on field observations alone.

Objective: Determine

(Effective Concentration) of Propineb against target spores.

Reagents:

- Technical grade Propineb (or formulated product).
- Water Agar (WA) 2%.
- Fresh spore suspension (*Alternaria* or *Phytophthora*) adjusted to spores/mL.

Protocol:

- Dissolution: Dissolve Propineb in sterile water.^[1] Note: It is a suspension, not a true solution. Agitate constantly.
- Dilution Series: Create concentrations of 0, 1, 10, 50, 100, 500 ppm active ingredient in molten Water Agar (cooled to 50°C).
- Plating: Pour plates and allow to solidify.
- Inoculation: Pipette 50 µL of spore suspension onto the center of the plates.
- Incubation: Incubate at 25°C for 12–24 hours (species dependent).
- Validation (Control): The 0 ppm control must show >90% germination. If not, the spores are non-viable, and the test is invalid.
- Scoring: Count 100 spores per plate under a microscope. "Germinated" = germ tube length > half spore width.

Interpretation:

- Sensitive:
< 10 ppm.
- Reduced Sensitivity:
10–100 ppm.
- Resistant:
> 100 ppm (Rare for M03).

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